

Safety and handling precautions for dibutyl phosphite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibutyl hydrogen phosphite*

Cat. No.: *B085527*

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An In-depth Technical Guide to the Safe Handling of Dibutyl Phosphite

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Dibutyl phosphite (CAS No: 1809-19-4), also known as **dibutyl hydrogen phosphite**, is a versatile chemical intermediate used in various research and development applications.^[1] While valuable, it presents significant health and safety hazards that necessitate strict handling protocols. This guide provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses required when working with dibutyl phosphite to ensure a safe laboratory environment. The primary hazards include severe skin and eye irritation or burns, respiratory tract irritation, and potential for causing cancer.^{[1][2]} Adherence to the protocols outlined in this document is critical for minimizing risk and ensuring the well-being of laboratory personnel.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is foundational to its safe handling.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₉ O ₃ P	[1] [2]
Molecular Weight	194.21 g/mol	[1] [2]
Appearance	Colorless liquid	[1] [3]
Boiling Point	118 - 119 °C @ 11.00 mmHg	[1]
Flash Point	49 °C (120.2 °F) - 121 °C (249.8 °F)	[1] [4]
Density	0.995 g/cm ³	[1]
Vapor Pressure	< 0.1 hPa @ 20 °C	[2]
Vapor Density	6.7 (Air = 1)	[1] [2]
Water Solubility	7.3 g/L @ 25 °C	[2]
Stability	Stable under normal temperatures and pressures. Moisture sensitive.	[1] [4]

Hazard Identification and Classification

Dibutyl phosphite is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

GHS Hazard Classification[\[2\]](#)[\[3\]](#)

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 1
Carcinogenicity (Suspected)	Category 2
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3
Harmful in contact with skin	Category 4

Hazard and Precautionary Statements[2]

Code	Statement
H312	Harmful in contact with skin.
H315	Causes skin irritation.
H318	Causes serious eye damage.
H335	May cause respiratory irritation.
H351	Suspected of causing cancer.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P310	Immediately call a POISON CENTER or doctor/physician.

Toxicological Data

Toxicological data provides quantitative measures of a substance's potential to cause harm.

Type of Toxicity	Species	Route	Value	Reference
LD50 (Lethal Dose, 50%)	Rat	Oral	> 3,000 mg/kg	[2]
LD50 (Lethal Dose, 50%)	Rabbit	Dermal	1,990 - 5,000 mg/kg	[1][2]
LC50 (Lethal Concentration, 50%)	Rat	Inhalation	> 20 mg/L	[1][2]

Experimental Protocols: Safe Handling and Use

The following protocols are mandatory for any procedure involving dibutyl phosphite.

Engineering Controls and Personal Protective Equipment (PPE)

A risk assessment must be performed before any new procedure. The primary methods for exposure control are engineering controls, supplemented by appropriate PPE.

- Ventilation: All work with dibutyl phosphite must be conducted in a certified chemical fume hood to prevent inhalation of vapors.[2]
- Eyewash and Safety Shower: An eyewash station and safety shower must be readily accessible and tested regularly.[1][4]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Chemical safety goggles and a face shield are required.[1] Standard safety glasses are not sufficient.
 - Skin Protection: Wear a flame-retardant lab coat and appropriate protective gloves (e.g., nitrile or neoprene).[1] Always inspect gloves for tears or holes before use. Contaminated

clothing must be removed immediately.[2]

- Respiratory Protection: If vapors/aerosols are generated, respiratory protection is required. [2] A respirator program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[1] A filter type ABEK is recommended.[2]

General Handling Protocol

- Preparation: Before starting, ensure all necessary PPE is donned correctly, the fume hood is operational, and all required materials are within the hood to minimize movement.
- Dispensing: Ground and bond containers when transferring material to prevent static discharge.[1] Use spark-proof tools.[1]
- Reaction Setup: Handle under an inert atmosphere (e.g., nitrogen or argon) as the material is moisture-sensitive.[2] Keep containers tightly closed when not in use.[2]
- Heating: Avoid strong heating.[2] Vapors can form explosive mixtures with air upon intense heating.[2]
- Post-Procedure: After handling, wash hands and face thoroughly.[2] Decontaminate the work area within the fume hood.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area, away from incompatible materials.[4]

Waste Disposal Protocol

- Classification: Dibutyl phosphite waste must be treated as hazardous waste.[1]
- Collection: Collect waste in a dedicated, properly labeled, and sealed container.
- Disposal: Dispose of contents and container in accordance with local, regional, and national hazardous waste regulations.[1][2] Do not pour down the drain.[2]

Emergency Procedures

Rapid and correct response to an emergency is critical to mitigating harm.

First Aid Measures

Exposure Route	First Aid Protocol	Reference
Inhalation	Remove the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [1]	
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with large amounts of water for at least 15 minutes. Seek immediate medical attention. [1] [4]	
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. [1] [2]	
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [2]	

Accidental Release Measures

- Evacuation: Evacuate all non-essential personnel from the spill area.[5]
- Ventilation: Ensure adequate ventilation.
- Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks).[1][5]
- Containment: Cover drains to prevent entry into the sewer system.[2]
- Absorption: Absorb the spill with an inert, non-combustible material such as sand, vermiculite, or earth.[1][5]
- Collection: Using spark-proof tools, collect the absorbed material and place it into a suitable, sealed container for hazardous waste disposal.[1]
- Decontamination: Clean the affected area thoroughly.

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[1][2]
- Hazardous Combustion Products: Fire may produce irritating and highly toxic gases, including oxides of phosphorus, carbon monoxide, carbon dioxide, and phosphine.[1][4]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[1][2]

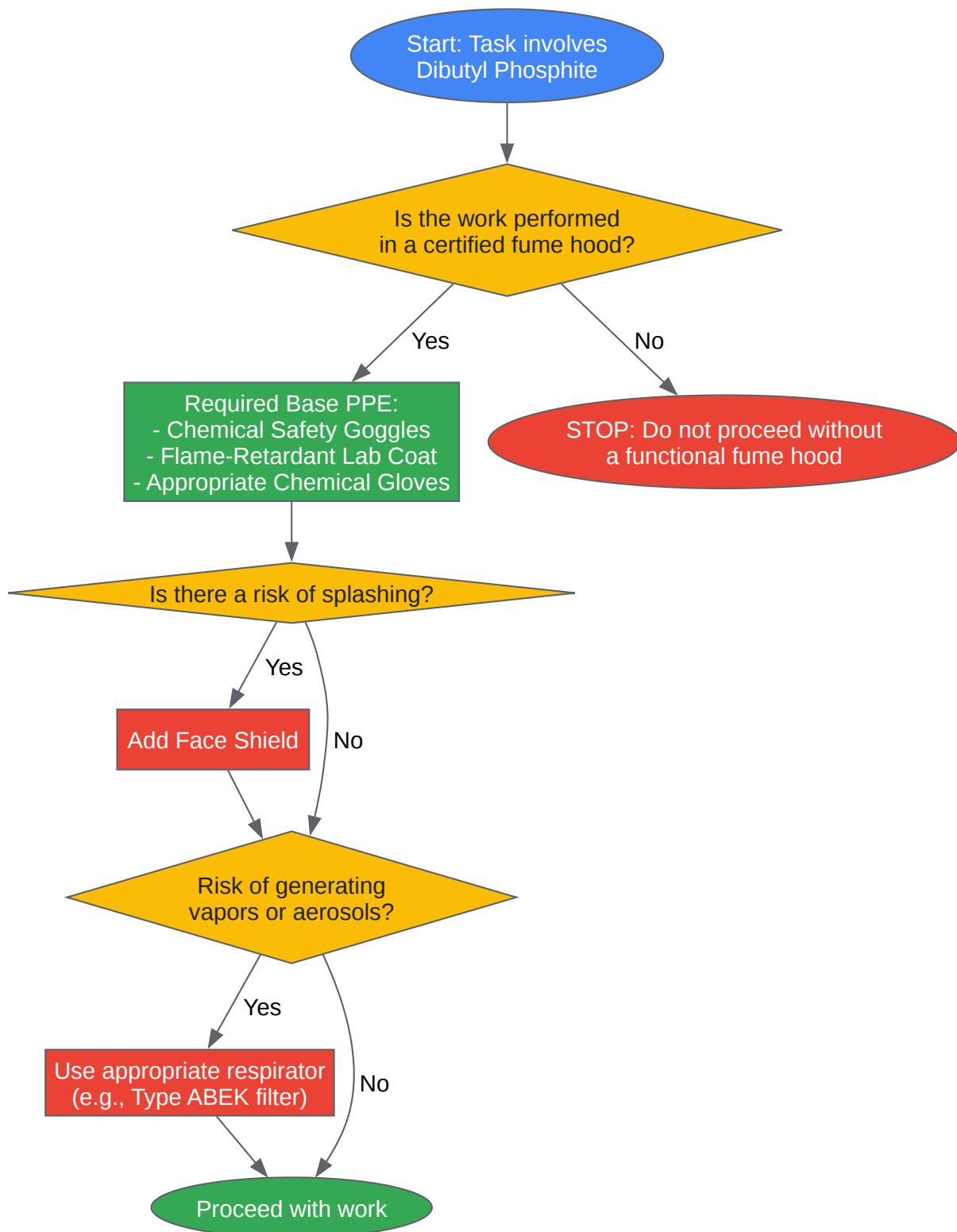
Stability and Reactivity

- Reactivity: Dibutyl phosphite is stable under recommended storage conditions.[1] It is moisture-sensitive.[2]
- Conditions to Avoid: Avoid exposure to moisture, excess heat, and sources of ignition.[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[1][4]

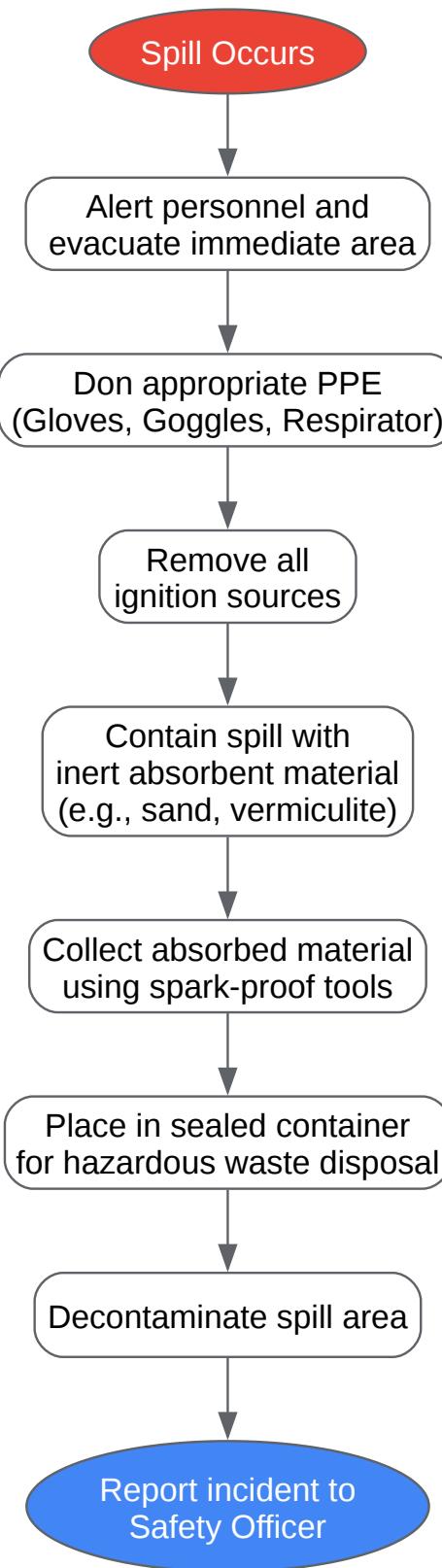
- Hazardous Decomposition Products: Thermal decomposition can produce toxic fumes of phosphorus oxides, phosphine, carbon monoxide, and carbon dioxide.[1][3][4]

Visual Workflow Guides

The following diagrams illustrate key safety workflows for handling dibutyl phosphite.

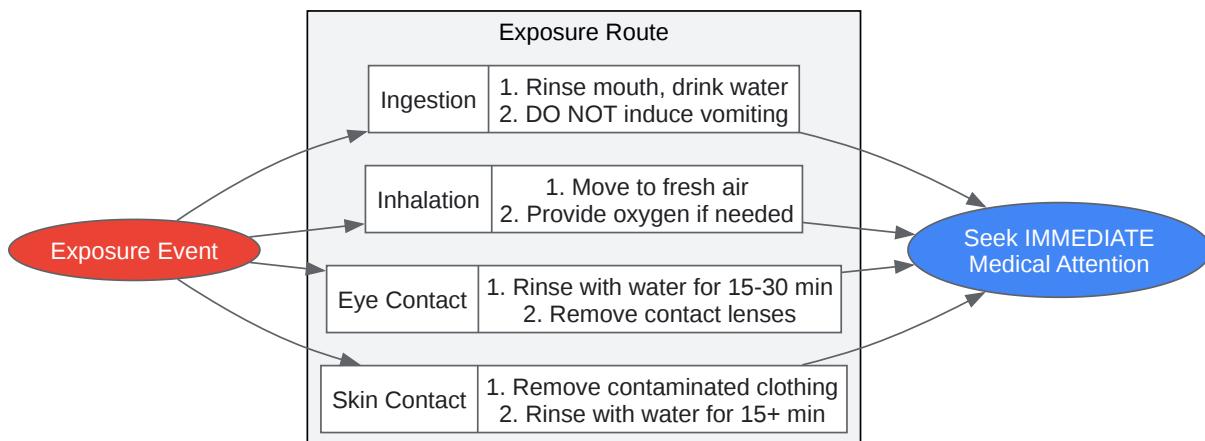
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Caption: PPE Selection Workflow for Dibutyl Phosphite.



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Caption: Emergency Spill Response Workflow.



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Caption: First Aid Response Logic by Exposure Route.

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- To cite this document: BenchChem. [Safety and handling precautions for dibutyl phosphite]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b085527#safety-and-handling-precautions-for-dibutyl-phosphite\]](https://www.benchchem.com/product/b085527#safety-and-handling-precautions-for-dibutyl-phosphite)

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